"sensory property comparison of different dimethyloctenol isomers"

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Compound of Interest	
Compound Name:	2,7-Dimethyloct-6-en-3-ol
Cat. No.:	B15474264

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A comprehensive guide to the sensory properties of various dimethyloctenol isomers, offering a comparative analysis for researchers, scientists, and professionals in drug development. This document presents quantitative data, detailed experimental methodologies, and visual representations of experimental workflows.

Sensory Property Comparison of Dimethyloctenol Isomers

The sensory characteristics of chemical compounds, particularly isomers, can vary significantly, influencing their application in fragrances, foods, and pharmaceuticals. Dimethyloctenol and its isomers are of particular interest due to their diverse and pleasant olfactory profiles. This guide provides a comparative overview of the sensory properties of several key dimethyloctenol isomers.

Quantitative Sensory Data

The following table summarizes the known odor thresholds and sensory descriptors for various dimethyloctenol isomers. It is important to note that comprehensive, directly comparative studies on a wide range of these isomers are limited in publicly available literature. The data presented here is compiled from various sources.

Isomer Name	Chemical Structure	Odor Threshold	Sensory Descriptors
(S)-(+)-Linalool	3,7-Dimethylocta-1,6-dien-3-ol	7.4 ppb[1][2]	Sweet, floral, petitgrain-like[1][2]
(R)-(-)-Linalool	3,7-Dimethylocta-1,6-dien-3-ol	0.8 ppb[1][2]	Woody, lavender-like[1][2]
(+)-Citronellol	3,7-Dimethyloct-6-en-1-ol	Not specified	Citrus-like[3]
(-)-Citronellol	3,7-Dimethyloct-6-en-1-ol	Not specified	Fresh, floral, clean rose[3]
Tetrahydrolinalool	3,7-Dimethyloctan-3-ol	Not specified	Sweet, floral (lilac), herbal, woody[4][5]

Experimental Protocols

The sensory analysis of fragrance and flavor compounds is a meticulous process that relies on standardized methodologies to ensure objective and reproducible results. The primary technique used for determining the sensory properties of volatile compounds like dimethyloctenol isomers is Gas Chromatography-Olfactometry (GC-O).

Gas Chromatography-Olfactometry (GC-O)

GC-O combines the separation power of gas chromatography with the sensitivity of the human nose as a detector. This technique allows for the identification of individual odor-active compounds in a complex mixture and the characterization of their specific sensory attributes.

1. Sample Preparation:

- The dimethyloctenol isomers are diluted in an appropriate solvent (e.g., ethanol or diethyl ether) to a concentration suitable for GC analysis. A series of dilutions may be prepared to determine the odor threshold.

2. Gas Chromatographic Separation:

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- An aliquot of the diluted sample is injected into the gas chromatograph.

- The GC is equipped with a capillary column appropriate for the separation of volatile terpenoids (e.g., a non-polar or medium-polarity column).

- The oven temperature is programmed to ramp up, allowing for the separation of the isomers based on their boiling points and interactions with the stationary phase.
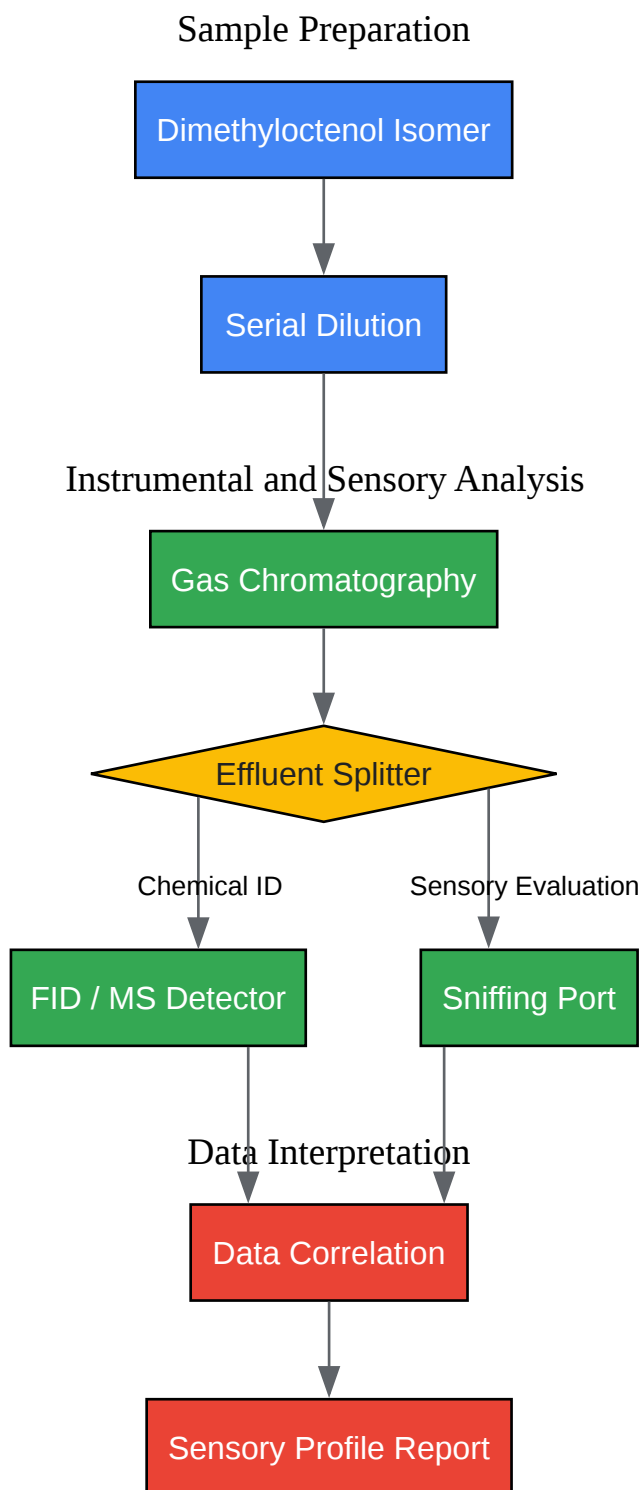
3. Olfactometric Detection:

- At the end of the GC column, the effluent is split into two streams. One stream is directed to a conventional detector (e.g., Flame Ionization Detector - FID or Mass Spectrometer - MS) for chemical identification and quantification.

- The other stream is directed to a sniffing port, where a trained sensory panelist inhales the effluent and describes the perceived odor and its intensity.

- The panelists are trained to use a standardized vocabulary of odor descriptors.

4. Data Analysis:

- The retention time of each odor event is matched with the corresponding peak on the chromatogram from the conventional detector to identify the responsible compound.

- Odor intensity is often rated on a numerical scale.

- The odor threshold is determined by analyzing a series of dilutions and identifying the lowest concentration at which the odor can be reliably detected.

Visualizations

To further elucidate the experimental workflow, the following diagrams are provided.

Sample Preparation

```
┌─────────────────────────┐
│  Dimethyloctenol Isomer │
└─────────────────────────┘
             │
             ▼
      ┌──────────────┐
      │ Serial Dilution │
      └──────────────┘
             │
             ▼
```

Instrumental and Sensory Analysis

```
   ┌──────────────────────┐
   │  Gas Chromatography  │
   └──────────────────────┘
             │
             ▼
         ◇ Effluent Splitter ◇
         │                │
   Chemical ID      Sensory Evaluation
         │                │
         ▼                ▼
  ┌───────────────┐  ┌──────────────┐
  │ FID / MS Detector │  │ Sniffing Port │
  └───────────────┘  └──────────────┘
```

Data Interpretation

```
      ┌──────────────────┐
      │  Data Correlation │
      └──────────────────┘
             │
             ▼
      ┌──────────────────────┐
      │ Sensory Profile Report │
      └──────────────────────┘
```

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Caption: Workflow for the sensory evaluation of dimethyloctenol isomers.

Dimethyloctenol Isomers

Sensory Properties
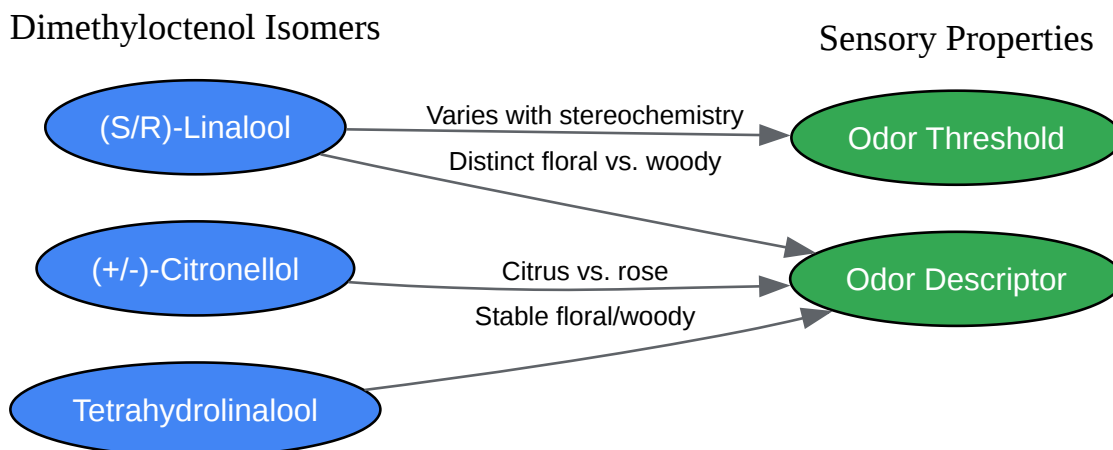
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Caption: Relationship between isomers and their sensory properties.

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